

# CAS number and molecular weight of cobalt diperchlorate

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## Compound of Interest

Compound Name: Cobalt diperchlorate

Cat. No.: B082523

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## In-Depth Technical Guide to Cobalt Diperchlorate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cobalt diperchlorate**, a versatile inorganic compound with applications in catalysis and materials science. This document details its chemical and physical properties, provides an experimental protocol for its use in a key organic synthesis reaction, and discusses its toxicological profile and potential biological signaling interactions based on available data for related cobalt compounds.

## Core Properties of Cobalt Diperchlorate

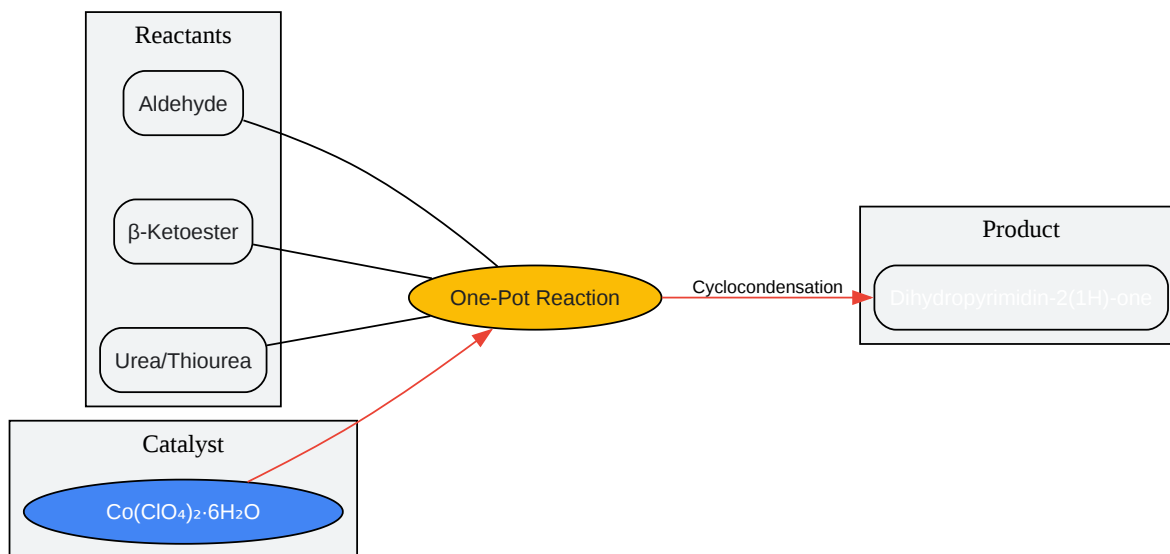
**Cobalt diperchlorate** is an inorganic compound that exists in both anhydrous and hydrated forms. The hexahydrate is the more commonly encountered form in laboratory settings. A summary of its key quantitative data is presented in Table 1.

| Property                       | Anhydrous Cobalt Diperchlorate      | Cobalt Diperchlorate Hexahydrate                      |
|--------------------------------|-------------------------------------|---|
| Molecular Formula              | $\text{Co}(\text{ClO}_4)_2$         | $\text{Co}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ |
| CAS Number                     | 13455-31-7[1]                       | 13478-33-6  |
| Molecular Weight               | 257.83 g/mol [1]                    | 365.92 g/mol  |
| Appearance                     | Pink solid[1]                       | Dark-red crystals[1]                                  |
| Density                        | 3.33 g/cm <sup>3</sup> [1]          | Not specified   |
| Melting Point                  | Decomposes at 170 °C[1]             | 170 °C (decomposition)[1]                             |
| Solubility in Water            | 113 g/100 mL at 25 °C[1]            | Highly soluble  |
| Solubility in Organic Solvents | Insoluble in ethanol and acetone[1] | Not specified   |

## Experimental Protocol: Catalytic Synthesis of Dihydropyrimidin-2(1H)-ones (Biginelli Reaction)

**Cobalt diperchlorate** hexahydrate serves as an efficient Lewis acid catalyst for the one-pot synthesis of dihydropyrimidin-2(1H)-ones and their thio-analogues, a class of compounds with significant pharmaceutical and biological activities, including antiviral, antitumor, and anti-inflammatory properties.[1] The following is a representative experimental protocol for this reaction.

Reaction Scheme:



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Caption: One-pot synthesis of dihydropyrimidin-2(1H)-ones.

Materials:

- Aldehyde (1 mmol)
- β-ketoester (e.g., ethyl acetoacetate) (1 mmol)
- Urea or thiourea (1.5 mmol)
- Cobalt(II) perchlorate hexahydrate (as catalyst)
- Ethanol (as solvent)

Procedure:

- A mixture of the aldehyde (1 mmol),  $\beta$ -ketoester (1 mmol), urea or thiourea (1.5 mmol), and a catalytic amount of cobalt(II) perchlorate hexahydrate in ethanol is prepared.
- The reaction mixture is refluxed for a specified time, with the progress of the reaction monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the solid product that precipitates is isolated by filtration.
- The crude product is then recrystallized from a suitable solvent, such as methanol, to yield the pure 3,4-dihydropyrimidin-2(1H)-one/thione.

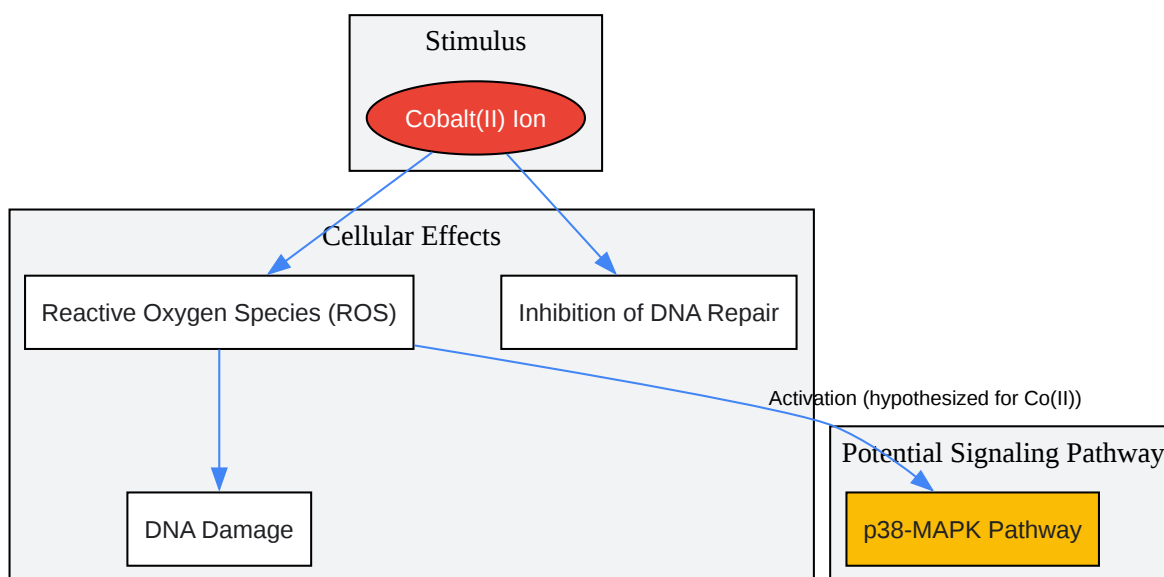
## Toxicological and Signaling Pathway Information

Direct experimental data on the biological effects and signaling pathway interactions of **cobalt diperchlorate** are limited in publicly available literature. However, insights can be drawn from studies on cobalt(II) ions and perchlorate anions individually.

### Cobalt(II) Ion Toxicity and Signaling:

Cobalt(II) ions are known to exert genotoxic effects, primarily through the generation of reactive oxygen species (ROS), leading to oxidative stress.<sup>[1]</sup> This can result in DNA damage, chromosomal aberrations, and micronuclei formation in mammalian cells in vitro.<sup>[1][2]</sup> Some studies suggest that soluble cobalt compounds can induce these effects, while poorly soluble forms may not be genotoxic.<sup>[1]</sup> There is also evidence that cobalt(II) can inhibit DNA repair mechanisms, contributing to its carcinogenic potential.<sup>[3][4]</sup>

The cellular response to cobalt-induced oxidative stress may involve the activation of specific signaling pathways. For instance, studies with cobalt chloride have demonstrated the activation of the p38-MAPK signaling cascade, a pathway known to be triggered by various cellular stresses. It is important to note that these findings are for cobalt chloride, and the presence of the perchlorate anion could potentially modulate these effects.



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Caption: Potential cellular effects of Cobalt(II) ions.

Perchlorate Anion Effects:

The perchlorate anion ( $\text{ClO}_4^-$ ) is known to be an endocrine disruptor. Its primary mode of action is the competitive inhibition of iodide uptake by the thyroid gland. This can interfere with the synthesis of thyroid hormones, which are crucial for normal metabolism and development.

## Applications in Drug Development and Research

The catalytic activity of **cobalt diperchlorate** in the synthesis of heterocyclic compounds like dihydropyrimidin-2(1H)-ones highlights its utility in medicinal chemistry and drug discovery.<sup>[1]</sup> These scaffolds are present in a number of pharmacologically active molecules.

Furthermore, cobalt-containing compounds are being explored for various therapeutic applications. The ability of cobalt complexes to be activated under hypoxic conditions, which are characteristic of solid tumors, makes them interesting candidates for the development of

bio-reductive prodrugs. However, it is important to emphasize that specific research on **cobalt diperchlorate** in this context is not widely reported.

## Conclusion

**Cobalt diperchlorate** is a valuable reagent in synthetic chemistry, particularly for the construction of biologically relevant heterocyclic molecules. While its direct biological effects and interactions with signaling pathways are not well-documented, the known toxicological profiles of cobalt(II) ions and perchlorate anions suggest that this compound should be handled with appropriate safety precautions. Further research is needed to fully elucidate the biological activity of **cobalt diperchlorate** and its potential applications in drug development.

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